

Comparative Analysis of Ipfen carbazone Formulations for Herbicidal Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ipfen carbazone*

Cat. No.: *B1662519*

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A detailed examination of Suspension Concentrate (SC) and Granular (GR) formulations of the herbicide **ipfen carbazone** reveals distinct application and efficacy characteristics crucial for researchers and agricultural scientists. While direct comparative studies are limited, available data allows for a comprehensive overview of their performance in controlling key weeds in rice cultivation.

Ipfen carbazone, a triazolinone class herbicide, is a potent inhibitor of very-long-chain fatty acid (VLCFA) synthesis in plants, demonstrating excellent control of annual grasses, sedges, and some broadleaf weeds.^{[1][2]} It is particularly effective against problematic weeds in paddy fields, such as *Echinochloa* spp. (barnyard grass).^[1] Commercial formulations of **ipfen carbazone** are available, including Suspension Concentrates (SC) and Granular (GR) formulations, with brand names such as Fighter® and Winner® having been registered in Japan.^{[1][2]}

Data on Herbicidal Activity

Quantitative data from field trials provides insight into the performance of different **ipfen carbazone** formulations.

Ipfen carbazone 25% Suspension Concentrate (SC)

A two-year field study on transplanted rice demonstrated the bio-efficacy of an **Ipfen carbazone** 25% SC formulation at different application rates. The results, summarized in the table below, highlight its effectiveness against major weed categories.

Weed Type	Formulation	Application Rate (ml/ha)	Year 1 Weed Control (%)	Year 2 Weed Control (%)
Broadleaf Weeds	Ipfen carbazone 25% SC	500	77.92	80.58
Broadleaf Weeds	Ipfen carbazone 25% SC	625	80.52	82.52
Sedges	Ipfen carbazone 25% SC	500	76.74	78.95
Sedges	Ipfen carbazone 25% SC	625	79.07	81.58

Data sourced from a study on the bio-efficacy of **Ipfen carbazone** 25% SC (Dinkar) on weed population in transplanted rice.

Ipfen carbazone Granular (GR) Formulation

While direct comparative efficacy data for a granular formulation was not found in the available literature, a patent for an **ipfen carbazone**-containing granular composition exists. This indicates the development and potential use of such a formulation. One publication also mentions a "2.5% Granule" formulation in the context of **ipfen carbazone**'s development. Without specific field trial data, a direct quantitative comparison to the SC formulation's performance is not possible at this time.

Experimental Protocols

The data for the **Ipfen carbazone** 25% SC formulation was obtained from a field experiment conducted over two consecutive kharif seasons. Key aspects of the methodology are outlined below:

Experimental Design:

- Layout: Randomized Block Design (RBD)
- Replications: Three

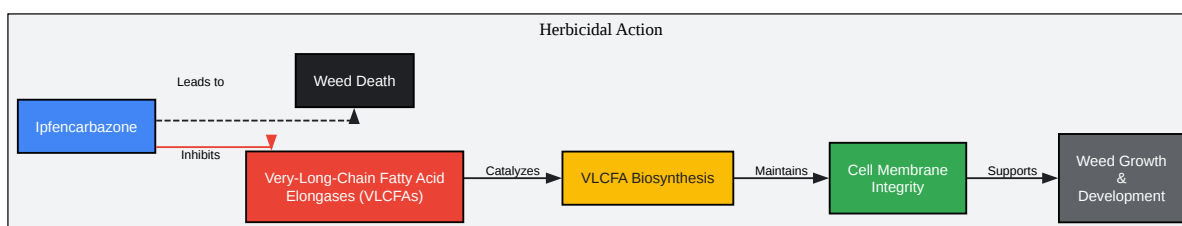
- Plot Size: Not specified.

Crop and Weed Management:

- Crop: Transplanted Rice
- Weed Flora: The trial evaluated the efficacy against a mixed population of narrow-leaf weeds, broadleaf weeds, and sedges.
- Application: The **Ipfen carbazone** 25% SC formulation was applied at various doses.
- Data Collection: Weed density and weed biomass were recorded to calculate weed control efficiency.

Mode of Action and Signaling Pathway

Ipfen carbazone functions by inhibiting the biosynthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants. This disruption of fatty acid metabolism is crucial for cell membrane integrity and overall plant growth. The general signaling pathway can be visualized as follows:

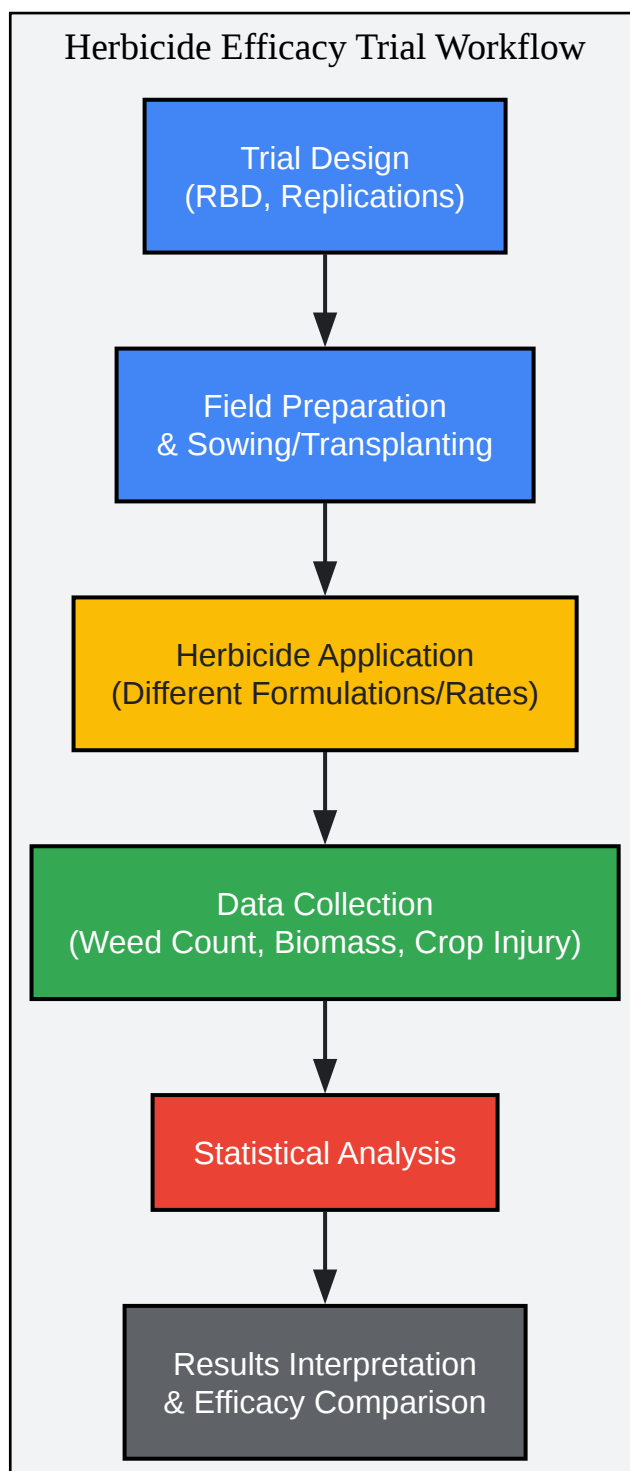


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Caption: Mode of action of **Ipfen carbazone** via inhibition of VLCFA biosynthesis.

Experimental Workflow

The workflow for evaluating the bio-efficacy of a herbicide formulation in a field trial typically follows a structured process:



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References

- 1. Development of a rice herbicide, ipfencarbazone - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Development of a rice herbicide, ipfencarbazone - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Analysis of Ipfencarbazone Formulations for Herbicidal Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662519#comparing-the-herbicidal-activity-of-different-ipfencarbazone-formulations]

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